

Application Notes and Protocols for Fenprostalene in Canine Parturition

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenprostalene, a long-acting synthetic analogue of Prostaglandin F2 α (PGF2 α), is a potent luteolytic agent that also stimulates myometrial contractions.[1][2] These properties make it a candidate for the induction of parturition in canines. Progesterone, produced by the corpora lutea, is essential for maintaining pregnancy in the bitch.[3] A rapid decline in serum progesterone concentration to below 2 ng/mL is a key physiological trigger for the onset of normal whelping.[3][4] **Fenprostalene** induces parturition by causing regression of the corpus luteum (luteolysis), leading to a sharp drop in progesterone levels and promoting uterine contractions.

These notes provide detailed protocols for the administration of **Fenprostalene** to induce parturition in canines, based on published experimental data. The primary goal of the outlined protocols is to achieve successful parturition while minimizing common side effects associated with prostaglandin administration, such as vomiting, diarrhea, salivation, and colic.

Quantitative Data Summary

The following tables summarize the quantitative data from a key study investigating different protocols for **Fenprostalene**-induced parturition in Beagle bitches.

Table 1: Dosage and Administration Protocols



Group	Pre-treatment (Intravenous)	Fenprostalene Dosage (Subcutaneous)	Number of Bitches (n)
I	None	5 μg/kg (single injection)	5
II	Prifinium bromide (7.5 mg/head)	5 μg/kg (single injection, 5 min after pre-treatment)	6
III	Prifinium bromide (7.5 mg/head)	2.5 μg/kg (two injections, 1 hour apart)	5

Table 2: Efficacy and Outcomes

Group	Time to Parturition (hours, mean ± SD)	Litter Size (puppies, mean ± SD)	One-Week Puppy Survival Rate (%)
1	32 ± 11	5.6 ± 0.9	67.9%
II	36 ± 7	5.7 ± 0.5	82.3%
Ш	34 ± 5	5.6 ± 1.1	97.1%

Table 3: Incidence and Severity of Side Effects



Group	Salivation	Vomiting	Colic Symptoms	Watery Diarrhea	Side Effect Score (mean ± SD)
1	100%	80%	100%	80%	6.8 ± 1.3
II	17%	0%	100%	0%	2.5 ± 1.0
III	0%	0%	80%	0%	1.6 ± 0.5

Side effect

scores were

calculated

based on

severity: 2 for

severe, 1 for

slight, and 0

for absence

of the side

effect.

Table 4: Physiological Responses (Mean Values)

Group	Peak Respiratory Rate (breaths/min)	Lowest Body Temperature (°C)
I	197	36.3
II	236	36.8
III	179	36.5

Experimental Protocols

The following is a detailed methodology for an experiment designed to investigate the effects of **Fenprostalene** on the induction of parturition in canines, adapted from the work of Nagao et al., 1999.

3.1 Animal Selection and Preparation

Methodological & Application



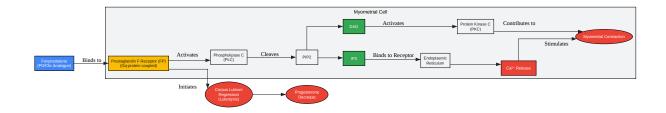


- Subjects: Use healthy, pregnant Beagle bitches (or other similar-sized breed) with confirmed pregnancy dates. The reported study used 16 bitches aged from 11 months to 6 years and 2 months.
- Gestation Stage: Administer treatment between days 56 and 58 of pregnancy, calculated from the last day of mating or artificial insemination.
- Acclimatization: House the animals in a controlled environment and allow for an adequate acclimatization period before the experiment.
- Pre-treatment Fasting: Fast all bitches for 24 hours prior to the administration of
 Fenprostalene to potentially reduce the severity of gastrointestinal side effects.
- Baseline Monitoring: Before treatment, record baseline physiological parameters, including rectal temperature, respiratory rate, and heart rate. Collect a baseline blood sample for progesterone analysis.
- 3.2 Treatment Administration Protocol (Group III Recommended Protocol) This protocol, which resulted in minimal side effects and the highest puppy survival rate, is detailed below.
- Pre-medication: Administer Prifinium bromide (a parasympathetic nerve blocking agent) at a dose of 7.5 mg per head via intravenous (IV) injection.
- First Fenprostalene Injection: Five minutes after the Prifinium bromide injection, administer
 Fenprostalene subcutaneously (SQ) at a dose of 2.5 μg/kg body weight.
- Second Fenprostalene Injection: One hour after the first Fenprostalene injection, administer a second SQ dose of Fenprostalene at 2.5 μg/kg body weight.
- 3.3 Post-Administration Monitoring and Data Collection
- Side Effects: Continuously observe the bitches for the first few hours post-injection for common side effects: salivation, vomiting, colic symptoms (restlessness, abdominal discomfort), and diarrhea. Score the severity of each observed side effect (e.g., 0 = absent, 1 = slight, 2 = severe).



- Physiological Parameters: Monitor and record rectal temperature, respiratory rate, and heart rate at regular intervals (e.g., every 30 minutes for the first 2 hours, then hourly for the next 6 hours, then every 6 hours) until parturition begins.
- Hormone Analysis: Collect blood samples at specific time points (e.g., 1, 8, and 24 hours post-administration) to measure plasma progesterone concentrations via enzyme immunoassay or a similar validated method. This will confirm luteolysis.
- Parturition Onset: Observe the bitches at 6-hour intervals for signs of impending parturition (e.g., nesting behavior, restlessness). Once signs appear, monitor at 1-hour intervals until the delivery of the first puppy. Record the total time from the first Fenprostalene administration to the initiation of parturition.
- Whelping and Neonatal Assessment: Record the litter size for each bitch. Assess the health
 of all newborn puppies and monitor their survival rate over the first week post-partum.

Visualizations Signaling Pathway

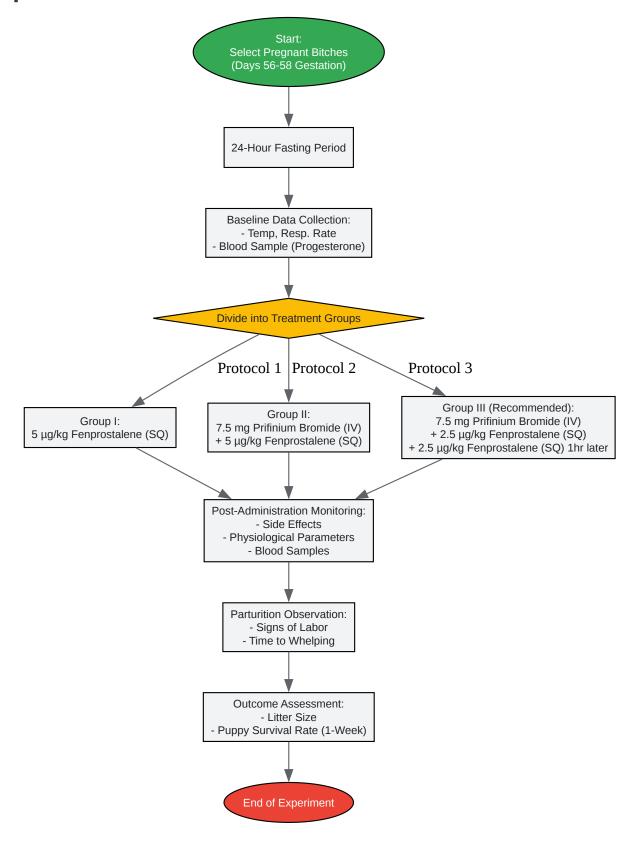


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Caption: Fenprostalene signaling pathway in myometrial and luteal cells.

Experimental Workflow





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Caption: Experimental workflow for inducing parturition with **Fenprostalene**.

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